

Proper Disposal of 2-(4-Amino-3-nitrophenyl)acetic Acid: A Comprehensive Guide

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Compound of Interest

Compound Name: 2-(4-Amino-3-nitrophenyl)acetic acid

Cat. No.: B053026

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For immediate reference, **2-(4-Amino-3-nitrophenyl)acetic acid** should be treated as hazardous waste. Do not dispose of this chemical down the drain or in regular trash. All waste material and contaminated items must be collected, properly labeled, and transferred to a licensed hazardous waste disposal company.

This guide provides detailed procedures for the safe handling and disposal of **2-(4-Amino-3-nitrophenyl)acetic acid**, ensuring the safety of laboratory personnel and compliance with environmental regulations.

Hazard Identification and Safety Precautions

While a specific Safety Data Sheet (SDS) for **2-(4-Amino-3-nitrophenyl)acetic acid** is not readily available, data from closely related isomers such as 3-nitrophenylacetic acid and 4-nitrophenylacetic acid, as well as the known hazards of aromatic amines and nitro compounds, indicate that this chemical should be handled with caution.^{[1][2]}

Key Hazards:

- Causes skin and eye irritation.^{[1][2][3]}
- May cause respiratory irritation.^{[1][2][3]}
- The toxicological properties have not been fully investigated.^[1]

- Nitroaromatic compounds can be toxic and are often listed as priority pollutants.
- Aromatic amines are a class of chemicals with potential carcinogenicity.

Personal Protective Equipment (PPE): Before handling the chemical, ensure the following PPE is worn:

- Safety goggles or a face shield.
- Chemical-resistant gloves (e.g., nitrile).
- A lab coat.
- Work in a well-ventilated area, preferably within a chemical fume hood.[\[3\]](#)[\[4\]](#)

Chemical Properties and Data

Understanding the chemical properties of **2-(4-Amino-3-nitrophenyl)acetic acid** is crucial for its safe handling and disposal.

Property	Value	Source
Molecular Formula	C ₈ H ₈ N ₂ O ₄	PubChem [5]
Molecular Weight	196.16 g/mol	PubChem [5]
Appearance	Solid (based on related compounds)	Inferred
Solubility	Likely soluble in water. [2]	Inferred
CAS Number	1261438-26-9	MySkinRecipes [6]

Step-by-Step Disposal Protocol

The primary method for the disposal of **2-(4-Amino-3-nitrophenyl)acetic acid** is through a licensed hazardous waste management company. In-lab treatment is not recommended without a thorough, substance-specific, and validated protocol.

Experimental Protocol: Waste Collection and Preparation for Disposal

- Segregation: Keep **2-(4-Amino-3-nitrophenyl)acetic acid** waste separate from other waste streams to prevent unintended reactions. This includes both the solid chemical and any solutions or contaminated materials.
- Container Selection:
 - Use a dedicated, properly labeled, and leak-proof container for solid waste. The container must be compatible with the chemical.
 - For liquid waste (e.g., solutions containing the compound), use a sealed, non-reactive container. Do not use metal containers for acidic waste.
- Labeling: Label the waste container clearly with the words "Hazardous Waste," the full chemical name "**2-(4-Amino-3-nitrophenyl)acetic acid**," and the approximate quantity.
- Storage: Store the sealed waste container in a designated, well-ventilated, and secure area away from incompatible materials such as strong oxidizing agents and bases.^{[1][7][8]} Use secondary containment to prevent spills.
- Contaminated Materials: Any materials that come into contact with the chemical, such as gloves, weighing paper, and pipette tips, must be disposed of as hazardous waste in the same manner.
- Disposal Request: Arrange for pickup by a certified hazardous waste disposal service in accordance with your institution's and local regulations.^{[1][3][8]}

Emergency Procedures for Spills

In the event of a spill, adhere to the following procedure:

- Evacuate and Ventilate: Evacuate the immediate area and ensure it is well-ventilated.
- Wear PPE: Do not attempt to clean up a spill without the appropriate personal protective equipment.
- Containment: For a solid spill, carefully sweep up the material and place it into a labeled hazardous waste container.^{[1][8]} Avoid generating dust. For a liquid spill, use an inert absorbent material to contain it.

- Decontamination: Clean the spill area with an appropriate solvent and then soap and water. All cleanup materials must be disposed of as hazardous waste.
- Reporting: Report the spill to your institution's environmental health and safety office.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the disposal of **2-(4-Amino-3-nitrophenyl)acetic acid**.



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Caption: Decision workflow for the proper disposal of **2-(4-Amino-3-nitrophenyl)acetic acid**.

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